

An In-depth Technical Guide to the Physicochemical Properties of N-Cyclohexylacetoacetamide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *N-Cyclohexylacetoacetamide*

Cat. No.: B074488

[Get Quote](#)

This technical guide provides a comprehensive overview of the core physicochemical properties of **N-Cyclohexylacetoacetamide**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the compound's key characteristics, detailed experimental protocols for their determination, and a logical workflow for its characterization.

Core Physicochemical Data

A summary of the known and computed physicochemical properties of **N-Cyclohexylacetoacetamide** is presented below. Experimental values for properties such as melting point, boiling point, and solubility are typically determined empirically.

Property	Value	Source
Molecular Formula	C10H17NO2	PubChem[1]
Molecular Weight	183.25 g/mol	PubChem[1]
IUPAC Name	N-cyclohexyl-3-oxobutanamide	PubChem[1]
CAS Number	1132-42-9	CymitQuimica[2]
Canonical SMILES	<chem>CC(=O)CC(=O)NC1CCCCC1</chem>	PubChem[1]
InChI Key	FLCPERRDPXWFDK-UHFFFAOYSA-N	PubChem[1]
Monoisotopic Mass	183.125928785 Da	PubChem[1]
Topological Polar Surface Area	46.2 Å²	PubChem[1]
Hazard Statements	Harmful if swallowed (H302)	PubChem[1]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **N-Cyclohexylacetoacetamide** are crucial for reproducible research. The following are standard experimental protocols.

Synthesis of N-Cyclohexylacetoacetamide

This protocol is based on the general reaction of diketene with amines to form acetoacetamides.

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, combine cyclohexylamine (1 equivalent) with a suitable inert solvent such as tetrahydrofuran.
- **Cooling:** Cool the reaction mixture to approximately 10°C using an ice bath.
- **Addition of Diketene:** Add diketene (1 equivalent) dropwise to the stirred solution via the dropping funnel, ensuring the temperature does not exceed 20°C.

- Reaction: After the addition is complete, allow the mixture to stir for several hours at room temperature to ensure the reaction goes to completion.[3]
- Workup: Remove the solvent under reduced pressure. The resulting crude product can be purified by recrystallization or column chromatography.

Determination of Melting Point

The melting point is a key indicator of a compound's purity.[4]

- Sample Preparation: Ensure the synthesized **N-Cyclohexylacetoacetamide** is completely dry and in a powdered form.[5]
- Capillary Loading: Pack a small amount of the powdered sample into a capillary tube to a height of about 3 mm.[6]
- Measurement: Place the capillary tube into a melting point apparatus (e.g., Mel-Temp or Fisher-Johns).[6][7]
- Heating: Heat the sample rapidly at first to get an approximate melting point, then repeat with a fresh sample, heating slowly (1-2°C per minute) as the temperature approaches the expected melting point.[7]
- Recording: Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.[4] Pure compounds typically have a sharp melting range of 1-2°C.[6]

Determination of Boiling Point

For liquid compounds or those that can be distilled, the boiling point is a characteristic physical property.[8]

- Apparatus Setup: Place a small amount of the liquid sample into a small test tube or a Durham tube.[9]
- Capillary Inversion: Place a capillary tube, sealed at one end, into the liquid with the open end down.[9]

- Heating: Attach the test tube to a thermometer and heat it in a Thiele tube or an oil bath.[\[9\]](#)
[\[10\]](#)
- Observation: As the sample is heated, a stream of bubbles will emerge from the capillary tube.[\[9\]](#)
- Recording: Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[\[9\]](#)[\[10\]](#)

Determination of Solubility

Solubility provides insight into the polarity and potential applications of a compound.

- Sample Preparation: Weigh a precise amount of **N-Cyclohexylacetoacetamide** (e.g., 25 mg) and place it into a small test tube.[\[11\]](#)
- Solvent Addition: Add a measured volume of the desired solvent (e.g., 0.75 mL of water, ethanol, or diethyl ether) in small portions.[\[11\]](#)
- Agitation: Shake the test tube vigorously after each addition to facilitate dissolution.[\[11\]](#)
- Observation: Observe whether the solute completely dissolves. The solubility can be qualitatively described (e.g., soluble, partially soluble, insoluble) or quantitatively determined by finding the maximum amount of solute that dissolves in a given volume of solvent at a specific temperature.[\[12\]](#)

Spectroscopic Analysis

Spectroscopic methods are essential for structural elucidation and confirmation.

- Infrared (IR) Spectroscopy: An IR spectrum will reveal the presence of key functional groups. For **N-Cyclohexylacetoacetamide**, characteristic peaks would include C=O stretching for the ketone and amide groups, and N-H stretching for the secondary amide.[\[13\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the number and types of protons and their neighboring environments.

- ^{13}C NMR: Shows the number of different types of carbon atoms in the molecule.[14]
- Mass Spectrometry (MS): This technique provides the molecular weight of the compound from the molecular ion peak and can offer structural clues from the fragmentation pattern.[15]

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the synthesis and characterization of **N-Cyclohexylacetoacetamide**.

Caption: Workflow for the synthesis and physicochemical characterization of **N-Cyclohexylacetoacetamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. N-Cyclohexylacetoacetamide | C₁₀H₁₇NO₂ | CID 70805 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. cymitquimica.com [cymitquimica.com]
3. prepchem.com [prepchem.com]
4. pennwest.edu [pennwest.edu]
5. westlab.com [westlab.com]
6. Determination of Melting Point [wiredchemist.com]
7. chem.ucalgary.ca [chem.ucalgary.ca]
8. cdn.juniata.edu [cdn.juniata.edu]
9. chem.libretexts.org [chem.libretexts.org]
10. vijaynazare.weebly.com [vijaynazare.weebly.com]
11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
12. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]

- 13. Identifying Unknown from IR, NMR, and Mass Spectrometry - Chemistry Steps [chemistrysteps.com]
- 14. WebSpectra - Problems in NMR and IR Spectroscopy [webspectra.chem.ucla.edu]
- 15. lehigh.edu [lehigh.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of N-Cyclohexylacetoacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074488#physicochemical-properties-of-n-cyclohexylacetoacetamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com